

# Application Notes and Protocols for DAPT Treatment in Zebrafish Embryos

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## Compound of Interest

Compound Name: *Dapt*

Cat. No.: *B15564023*

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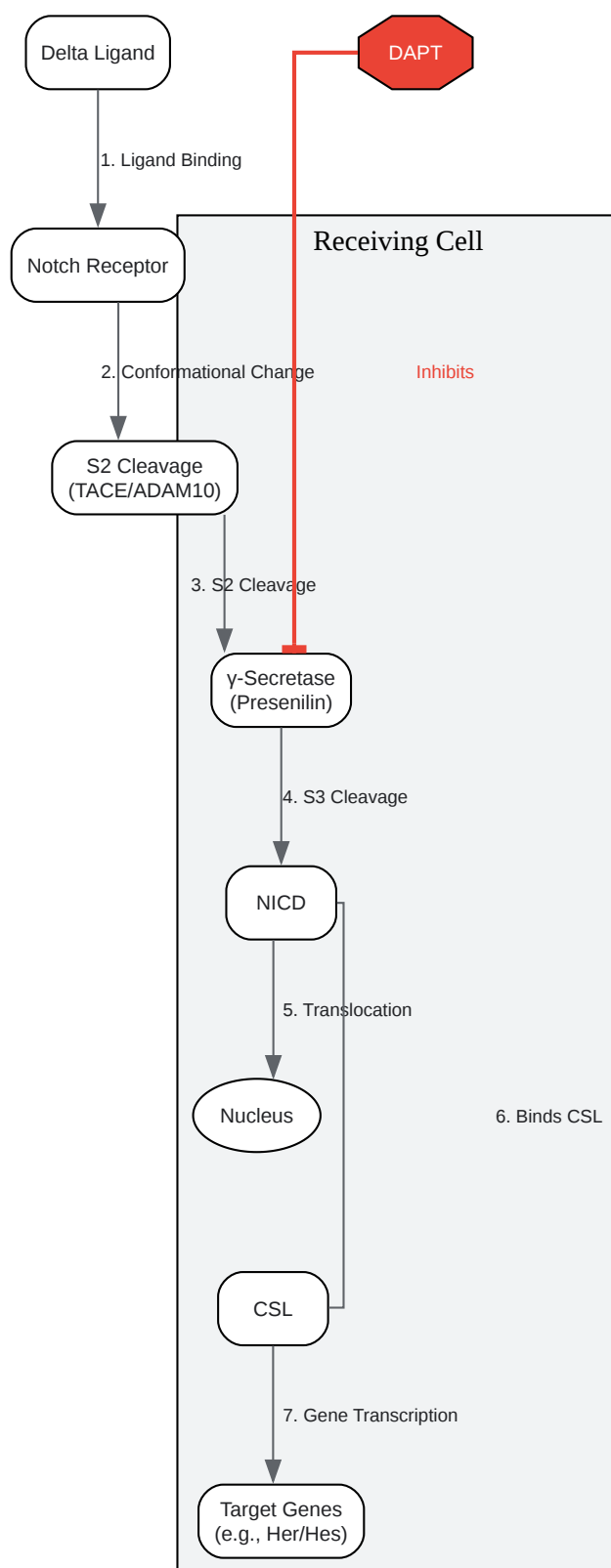
**Audience: Researchers, scientists, and drug development professionals.**

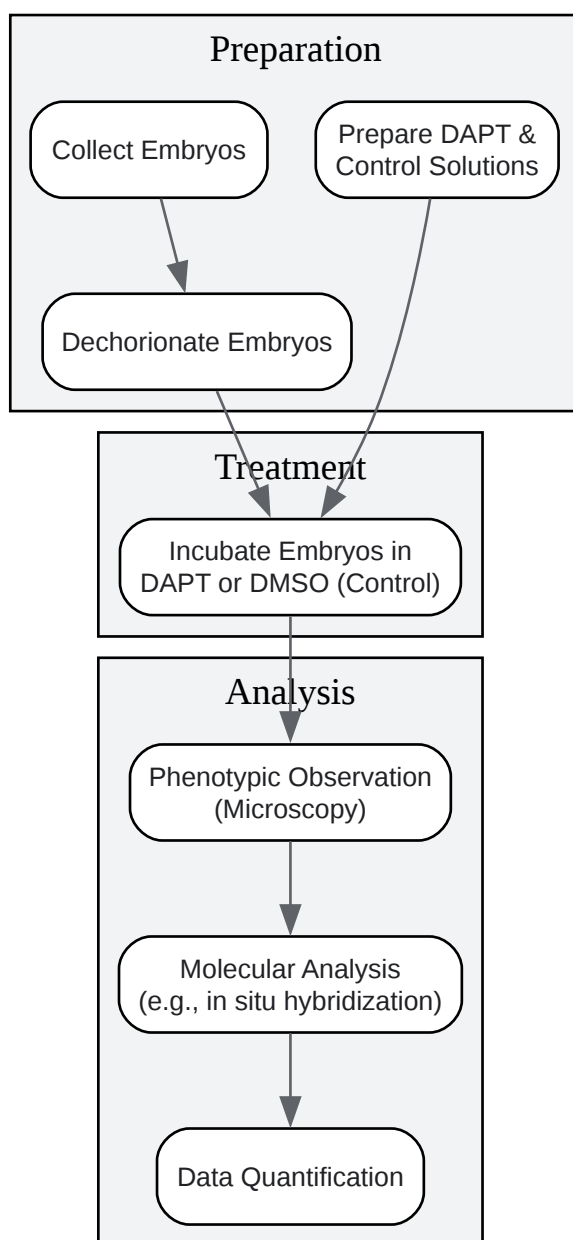
## Introduction

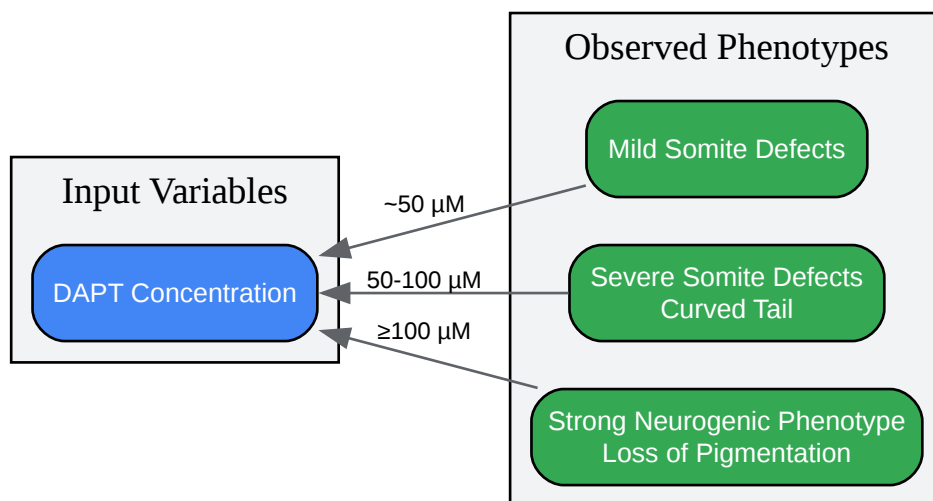
DAPT (N-[N-(3,5-Difluorophenacetyl)-L-alanyl]-S-phenylglycine t-butyl ester) is a potent, cell-permeable dipeptide inhibitor of  $\gamma$ -secretase. In developmental biology, particularly in zebrafish research, DAPT is widely used to block the Notch signaling pathway. The  $\gamma$ -secretase complex is responsible for the final proteolytic cleavage of the Notch receptor, which releases the Notch intracellular domain (NICD).<sup>[1][2]</sup> The NICD then translocates to the nucleus to regulate the transcription of target genes. By inhibiting  $\gamma$ -secretase, DAPT prevents the generation of NICD, effectively blocking Notch signaling.<sup>[3]</sup> This inhibition leads to characteristic phenotypes in zebrafish embryos that mimic those of Notch pathway mutants, providing a powerful tool for studying the roles of Notch signaling in processes such as somitogenesis, neurogenesis, and cell fate determination.<sup>[1][2]</sup>

## Mechanism of Action: DAPT Inhibition of Notch Signaling

The following diagram illustrates the canonical Notch signaling pathway and the point of inhibition by DAPT.







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## References

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